

Technical Guide: Spectroscopic Profiling of 2-Oxa-5-azaspiro[3.4]octane Oxalate

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Compound of Interest

Compound Name:	2-Oxa-5-azaspiro[3.4]octane oxalate
CAS No.:	1433363-32-6
Cat. No.:	B3419445

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Executive Summary & Chemical Identity

2-Oxa-5-azaspiro[3.4]octane oxalate (CAS: 1389264-18-9) is a specialized spirocyclic building block employed in medicinal chemistry as a conformationally restricted bioisostere. Unlike its symmetric isomer (2-oxa-6-azaspiro[3.4]octane), the 5-aza variant features a nitrogen atom directly attached to the spiro-quaternary center.^[1] This unique architecture, often derived from the chiral pool (L-Proline), imparts intrinsic chirality and specific vectorality to drug candidates, modulating metabolic stability and lipophilicity ().

This guide provides a rigorous analysis of the spectroscopic signature (NMR, IR, MS) of the oxalate salt, a form preferred for its enhanced crystallinity and shelf-stability compared to the hygroscopic free base.

Chemical Profile

Parameter	Detail
IUPAC Name	2-Oxa-5-azaspiro[3.4]octane oxalate
Common Name	5-Aza-2-oxaspiro[3.4]octane oxalate
CAS Number	1389264-18-9 (Salt); 90207-55-9 (Free Base)
Formula	()
Molecular Weight	203.19 g/mol (Salt); 113.16 g/mol (Free Base)
Stereochemistry	Chiral (due to C4 spiro-center asymmetry in the 5-aza configuration)

Structural Logic & Numbering System

Correct interpretation of spectroscopic data requires precise atom numbering. The 5-aza scaffold is distinct because the nitrogen is geminal to the spiro-junction within the 5-membered ring, while the oxygen occupies the 4-membered ring.

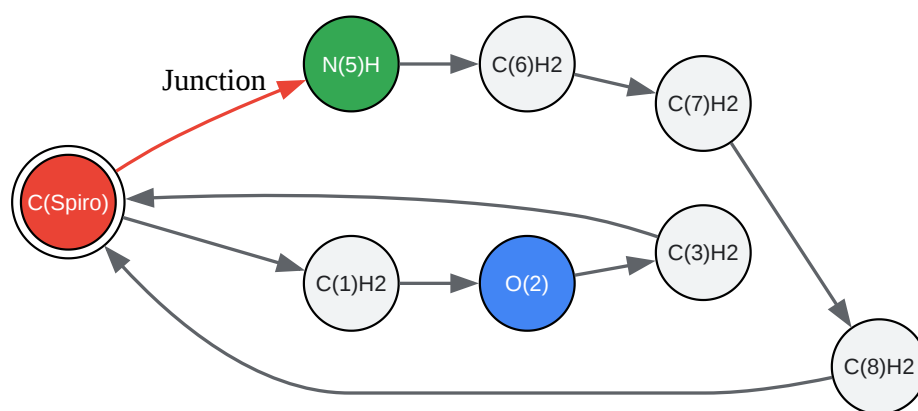


Figure 1: Connectivity of 2-Oxa-5-azaspiro[3.4]octane. Note N(5) is attached to the Spiro center.

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Spectroscopic Analysis

Nuclear Magnetic Resonance (¹H-NMR)

The

¹H-NMR spectrum of the 5-aza isomer is more complex than the 6-aza isomer. Due to the chirality at the spiro center (induced by the N-substitution pattern), the protons on the oxetane ring (

and

) are diastereotopic, appearing as distinct AB systems rather than simple singlets or triplets.

Experimental Conditions:

- Solvent: DMSO-

(Preferred for salt solubility) or

.

- Frequency: 400 MHz or higher recommended resolving geminal couplings.

Signal Assignment Table:

Position	Protons	Shift (, ppm)	Multiplicity	Coupling (Hz)	Structural Insight
Oxalate	HOOC-COOH	12.0 - 14.0	Broad s	-	Exchangeable proton; often invisible in .
Oxetane	,	4.85 - 4.95	Multiplet / d		Diastereotopic proton A (closer to N lone pair vector).
Oxetane	,	4.55 - 4.65	Multiplet / d		Diastereotopic proton B. Distinctive "AB Quartet" character.
Pyrrolidine		9.0 - 9.5	Broad s	-	Ammonium salt proton ().
Pyrrolidine		3.20 - 3.40	Multiplet	-	-protons to Nitrogen.
Pyrrolidine		2.10 - 2.30	Multiplet	-	Adjacent to spiro center.
Pyrrolidine		1.80 - 2.00	Multiplet	-	-protons (ring puckering).

Key Diagnostic Feature: Look for the splitting of the oxetane signals in the 4.5–5.0 ppm region. In the symmetric 6-aza isomer, these often appear as a cleaner set of signals. In the 5-aza isomer, the chiral environment creates a complex AB pattern (roofing effect).

Mass Spectrometry (MS)

The mass spectrum confirms the molecular weight of the free base cation. The oxalate anion is typically not observed in positive mode ESI.

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode.
- Molecular Ion:
 - Calculated
: 114.09 m/z
 - Observed
: 114.1 m/z
- Fragmentation Pattern:
 - m/z 114: Parent ion (Stable spiro-cation).
 - m/z ~84: Loss of
(Formaldehyde) from the oxetane ring (characteristic of oxetanes).
 - m/z ~70: Pyrrolinium ring fragment after oxetane cleavage.

Infrared Spectroscopy (FT-IR)

The oxalate salt dominates the IR spectrum with strong carbonyl and hydroxyl stretches.

Wavenumber ()	Assignment	Functional Group
3200 - 2800	Broad Strong	stretch (Ammonium) & (Acid)
1720 - 1690	Strong	stretch (Oxalic acid/Oxalate)
1600 - 1550	Medium	bending
1250 - 1150	Strong	stretch (Oxetane ether)
980 - 950	Medium	Ring breathing (Spiro-cycle characteristic)

Experimental Protocols

Protocol A: NMR Sample Preparation (Salt vs. Free Base)

To characterize the integrity of the salt versus the free base, two preparations are recommended.

- Salt Characterization (DMSO-
):
 - Dissolve 5-10 mg of the oxalate salt in 0.6 mL DMSO-
.
 - Observation: You will see the acidic protons (broad singlets >10 ppm) and the ammonium protons (~9 ppm). This confirms the salt stoichiometry.[\[2\]](#)
- Free Base In-Situ (CDCl
+ Base):

- Suspend 10 mg oxalate salt in
.
◦ Add 2 drops of

or shake with aqueous
.
◦ Observation: The ammonium signals disappear. The oxetane protons may shift slightly upfield due to the loss of the positive charge on the nearby nitrogen.

Protocol B: Quality Control via HPLC-MS

- Column: C18 Reverse Phase (e.g., XBridge C18).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid (Do not use TFA if sensitive to acid hydrolysis).
 - B: Acetonitrile.
- Gradient: 5% B to 95% B over 5 minutes.
- Detection: UV 210 nm (Weak absorbance due to lack of chromophore) + ESI MS (TIC).
- Note: The oxalate ion elutes in the void volume; the amine elutes later.

Synthesis & Origin Logic

Understanding the synthesis elucidates the stereochemical data. The 5-aza scaffold is classically accessed via the Papillon-Taylor Method using L-Proline, which enforces the chirality observed in the NMR.

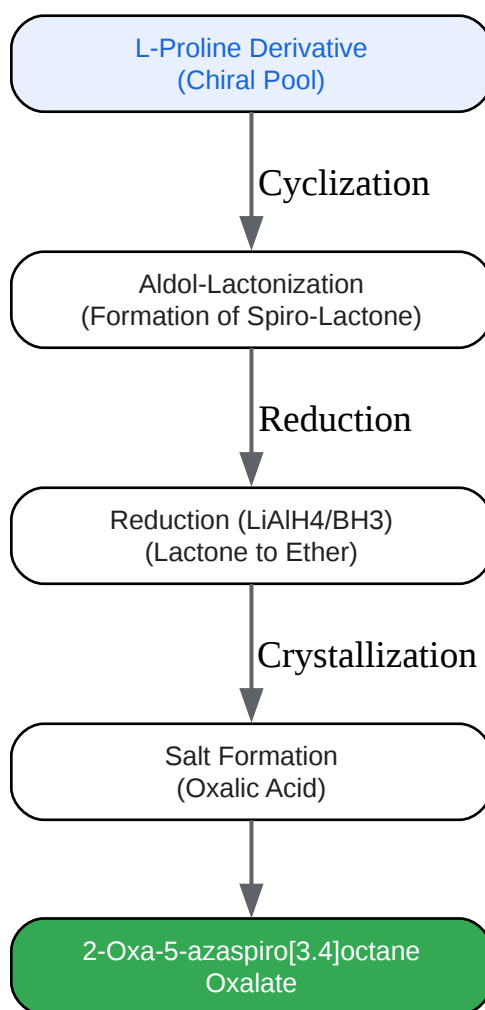


Figure 2: Papillon-Taylor Synthetic Route (Chiral Pool)

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[3][5]

References

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